

An In-depth Technical Guide to the Safe Handling of Tazarotenic Acid-d8

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Compound of Interest

Compound Name: Tazarotenic Acid-d8

Cat. No.: B15558130

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This guide provides comprehensive safety and handling protocols for **Tazarotenic Acid-d8**, a deuterated analog of Tazarotenic Acid. The information herein is intended for researchers, scientists, and professionals in drug development. While specific safety data for **Tazarotenic Acid-d8** is limited, this document extrapolates from the known safety profile of the parent compounds, Tazarotene and Tazarotenic Acid, to ensure best practices in a laboratory setting.

Introduction to Tazarotenic Acid-d8

Tazarotenic Acid-d8 is the deuterated form of Tazarotenic Acid, the active metabolite of the topical retinoid Tazarotene. The deuterium labeling at the four methyl groups of the 4,4-dimethylthiochroman ring system makes it a valuable internal standard for quantitative bioanalytical applications, such as mass spectrometry-based assays, due to its mass shift of +8 m/z compared to the unlabeled compound[1]. Its chemical stability under standard laboratory conditions ensures no significant hydrogen-deuterium exchange occurs, providing reliability in experimental settings[1].

Hazard Identification and Classification

Based on the data for the parent compound, Tazarotene, **Tazarotenic Acid-d8** should be handled as a substance with potential reproductive toxicity.

GHS Classification (based on Tazarotene):

- Reproductive Toxicity: Category 2

Hazard Statements (based on Tazarotene):

- H361: Suspected of damaging fertility or the unborn child.

Signal Word: Warning

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Tazarotenic Acid-d8** and its parent compounds.

Property	Tazarotenic Acid-d8	Tazarotenic Acid	Tazarotene
Molecular Formula	C ₁₉ H ₉ D ₈ NO ₂ S[2]	C ₁₉ H ₁₇ NO ₂ S[3]	C ₂₁ H ₂₁ NO ₂ S
Molecular Weight	331.46 g/mol [2]	323.41 g/mol [3]	351.46 g/mol
CAS Number	Not Available[2]	118292-41-4[3]	118292-40-3[4]
Appearance	Solid	Solid	Solid
Purity (by HPLC)	>95%[1]	≥90%[3]	≤100%[4]

Toxicological Data (Based on Tazarotene)

The toxicological data for **Tazarotenic Acid-d8** has not been explicitly determined. The following data for the parent compound, Tazarotene, should be used for risk assessment.

Metric	Value	Species	Route	Reference
LD50	>2 g/kg	Rat	Oral	
TDLo	0.14 mg/kg / 1 week (intermittent)	Human	Oral	
Developmental Toxicity No-Effect Level	0.05 mg/kg/day	Rat, Rabbit	Oral	[5]

Excessive topical use of Tazarotene may lead to significant skin reactions such as redness, peeling, or discomfort. Oral ingestion has been associated with potential liver function effects and hypertriglyceridemia[5].

Handling and Storage

5.1. Personal Protective Equipment (PPE)

- **Gloves:** Wear protective gloves.
- **Clothing:** Wear protective clothing.
- **Eye/Face Protection:** Use eye and face protection.
- **Respiratory Protection:** Avoid inhalation of dust. Ensure adequate ventilation.

5.2. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Eyewash stations and safety showers should be readily accessible.

5.3. Storage Conditions

Compound	Recommended Storage
Tazarotenic Acid-d8	+4°C[1]
Tazarotenic Acid	Refrigerator (2-8°C) for long-term storage[3]
Tazarotene	Keep refrigerated to maintain product quality[4]. Store locked up in a dry, well-ventilated place with the container tightly closed[4].

5.4. Spills and Disposal

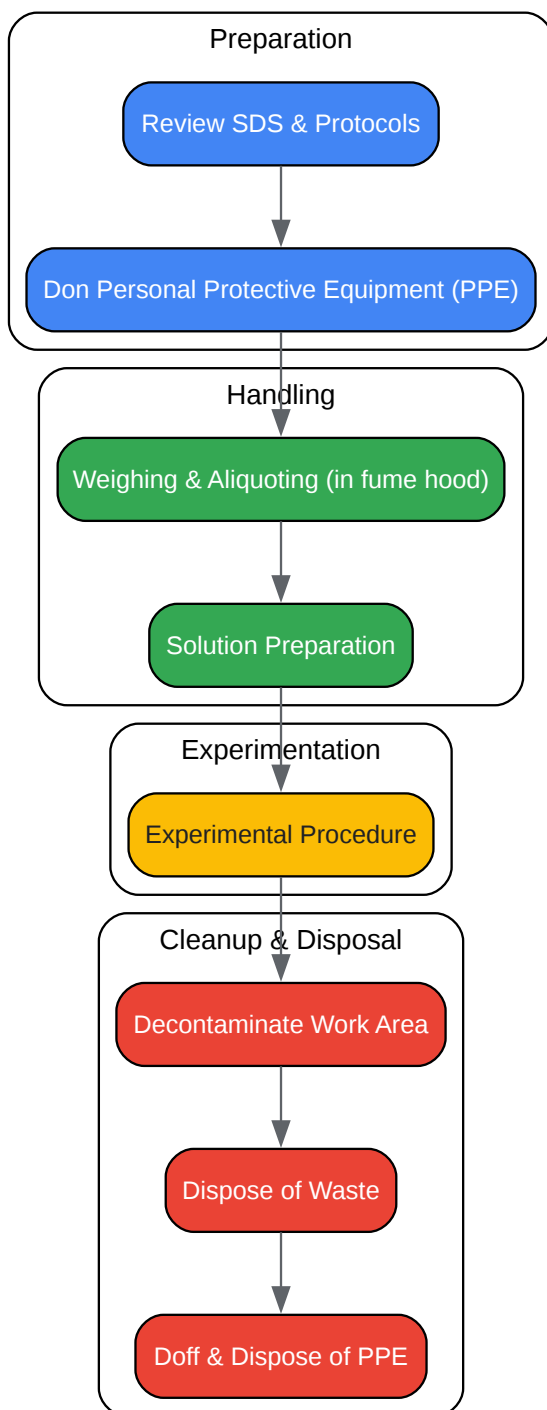
- **Spills:** In case of a spill, avoid generating dust. Cover drains and collect the material into a suitable container for disposal. Clean the affected area thoroughly.

- Disposal: Dispose of contents and container to an approved waste disposal plant.

Experimental Protocols and Workflows

6.1. General Laboratory Safety Workflow

The following diagram illustrates a standard workflow for handling **Tazarotenic Acid-d8** in a laboratory setting.

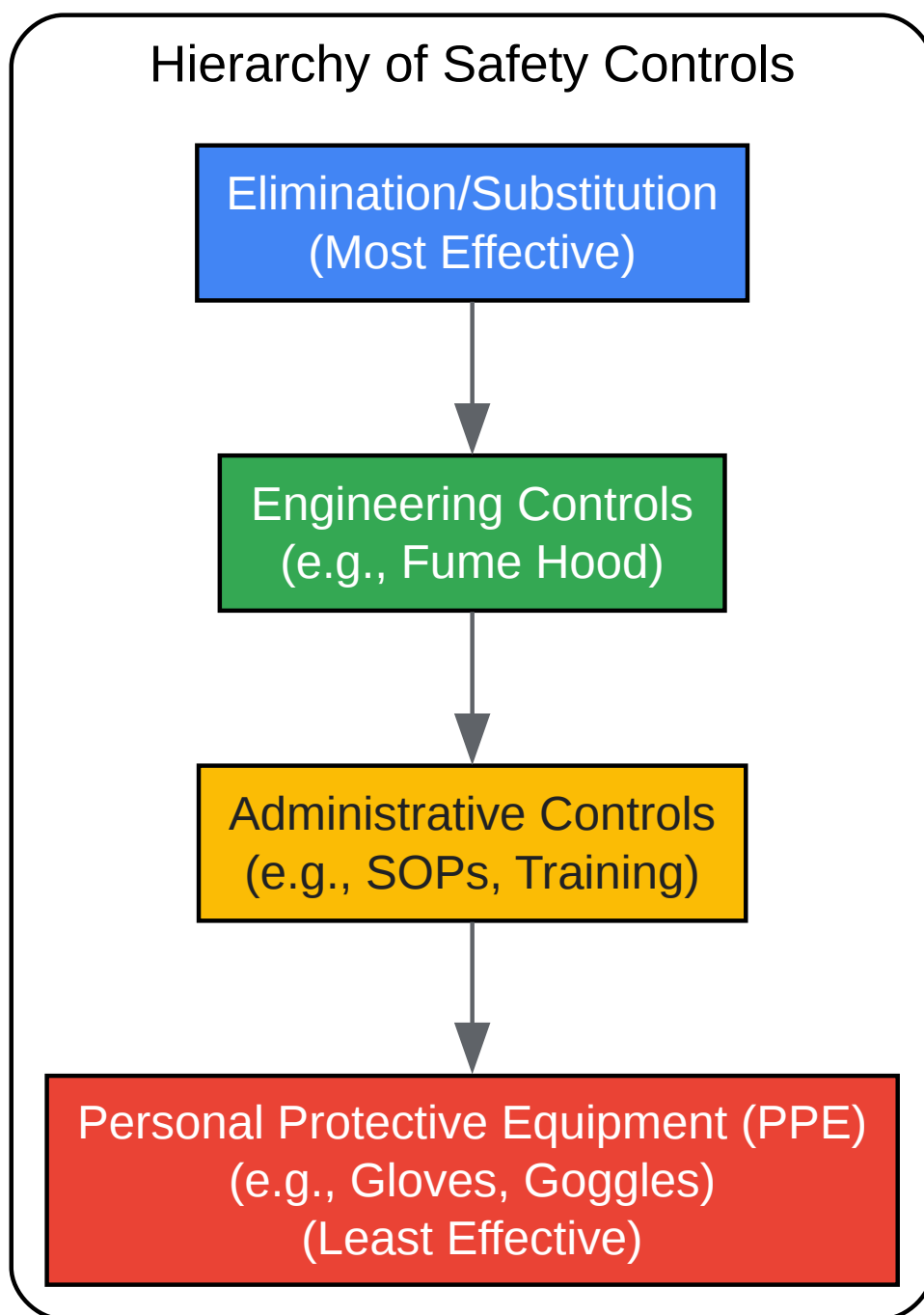


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General laboratory workflow for handling **Tazarotenic Acid-d8**.

6.2. Hierarchy of Safety Controls

This diagram outlines the logical relationship of safety precautions when working with potentially hazardous chemicals.



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